

# Data Presentation: Hypothetical Inter-laboratory Comparison Results

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## Compound of Interest

Compound Name: 2-Heptadecanone

Cat. No.: B131142

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The performance of participating laboratories in a hypothetical proficiency test for **2-Heptadecanone** in a standardized serum matrix is summarized below. The consensus mean from all laboratories was established as the assigned value. Each laboratory's performance was evaluated using a Z-score, calculated based on the consensus mean and a target standard deviation.<sup>[1]</sup> A Z-score between -2.0 and +2.0 is generally considered satisfactory.<sup>[1]</sup>

Laboratory ID	Analytical Method	Mean Concentration (µg/mL)	Standard Deviation (µg/mL)	Z-score
Lab 01	GC-MS	10.5	0.8	0.5
Lab 02	GC-MS	9.8	0.7	-0.2
Lab 03	LC-MS/MS	11.2	0.9	1.2
Lab 04	GC-MS	8.5	1.1	-1.5
Lab 05	LC-MS/MS	10.1	0.6	0.1
Lab 06	GC-MS	12.0	1.5	2.0
Lab 07	LC-MS/MS	9.5	0.5	-0.5
Lab 08	GC-MS	7.8	1.2	-2.2

Assigned Value (Consensus Mean): 10.0 µg/mL Target Standard Deviation for Proficiency Assessment: 1.0 µg/mL

## Experimental Protocols

Detailed methodologies are crucial for ensuring the comparability of results in an inter-laboratory study. The following are standard protocols for the quantification of **2-Heptadecanone** using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Sample Preparation (for both GC-MS and LC-MS/MS)

- **Internal Standard Spiking:** To 100 µL of serum, add an internal standard (e.g., **2-Heptadecanone-d4**) to a final concentration of 10 µg/mL.
- **Protein Precipitation:** Add 400 µL of ice-cold acetonitrile to the serum sample to precipitate proteins.
- **Vortex and Centrifuge:** Vortex the mixture for 1 minute, followed by centrifugation at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Collection:** Carefully collect the supernatant for analysis.
- **Derivatization (for GC-MS):** To enhance volatility, the supernatant can be derivatized. A common method is oximation using O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA) hydrochloride, which targets the ketone group.

### Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- **Instrumentation:** A gas chromatograph coupled with a mass spectrometer (single quadrupole or triple quadrupole).
- **Column:** A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
- **Injection:** 1 µL of the prepared sample is injected in splitless mode.
- **Oven Temperature Program:**

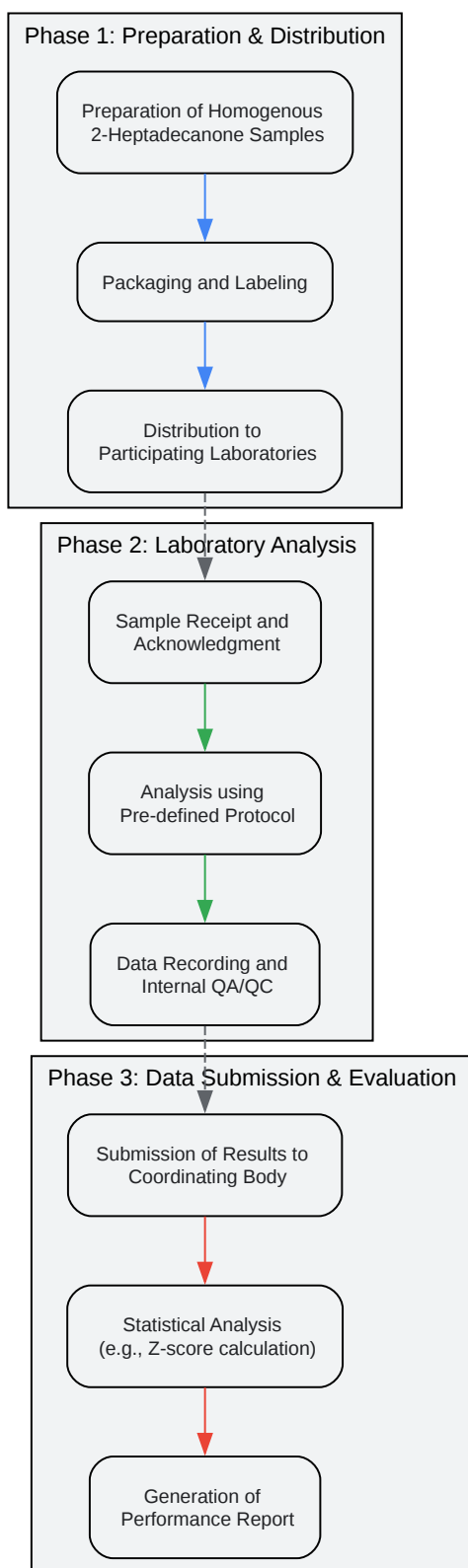
- Initial temperature: 60°C, hold for 2 minutes.
- Ramp: Increase to 280°C at a rate of 15°C/minute.
- Hold: Hold at 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/minute.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Spectrometry Mode: Selected Ion Monitoring (SIM) for targeted quantification.
  - m/z for **2-Heptadecanone**: (Target ions to be selected based on fragmentation pattern)
  - m/z for **2-Heptadecanone-d4**: (Target ions to be selected based on fragmentation pattern)

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

- Instrumentation: A high-performance liquid chromatograph (HPLC) or ultra-high-performance liquid chromatograph (UHPLC) coupled to a tandem mass spectrometer.
- Column: A reverse-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase:
  - A: Water with 0.1% formic acid
  - B: Acetonitrile with 0.1% formic acid
- Gradient Elution:
  - Start at 60% B.
  - Increase to 95% B over 5 minutes.
  - Hold at 95% B for 2 minutes.
  - Return to 60% B and re-equilibrate for 3 minutes.

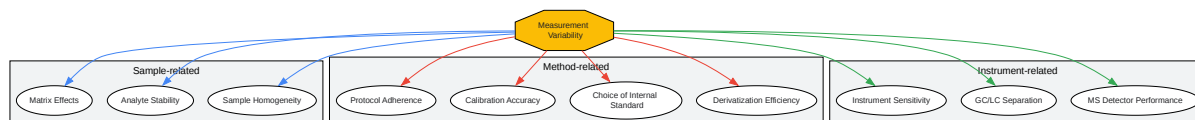
- Flow Rate: 0.3 mL/minute.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Mass Spectrometry Mode: Multiple Reaction Monitoring (MRM).
  - Precursor > Product ion transition for **2-Heptadecanone**: (To be determined by infusion)
  - Precursor > Product ion transition for **2-Heptadecanone-d4**: (To be determined by infusion)

## Mandatory Visualizations



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Caption: Workflow of an Inter-laboratory Comparison Study.



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## References

- 1. benchmark-intl.com [benchmark-intl.com]
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